Application Notes and Protocols for ASP5878 in In Vivo Mouse Models

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Compound of Interest

Compound Name:	*ASP5878*
CAS No.:	*1453208-66-6*
Cat. No.:	*B605635*

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These application notes provide detailed information and protocols for the use of **ASP5878**, a potent and selective inhibitor of Fibroblast Growth Factor Receptors (FGFRs), in preclinical in vivo mouse models of cancer.

Introduction

ASP5878 is a selective small-molecule inhibitor targeting FGFR1, 2, 3, and 4.[1][2][3] The FGF/FGFR signaling pathway is a critical regulator of cell proliferation, differentiation, and survival, and its dysregulation is implicated in various cancers.[4][5][6] **ASP5878** has demonstrated significant antitumor activity in mouse xenograft models of urothelial carcinoma and hepatocellular carcinoma (HCC) harboring FGFR genetic alterations.[1][2][4] These notes offer a summary of its in vivo efficacy and detailed protocols for its application in research settings.

Mechanism of Action

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ASP5878 exerts its therapeutic effect by potently inhibiting the tyrosine kinase activity of FGFR1, 2, 3, and 4.[1][3] This inhibition blocks the downstream signaling cascades, including the RAS-MAPK and PI3K-AKT pathways, which are crucial for tumor cell growth and survival.[4][5] In sensitive cancer models, **ASP5878** has been shown to inhibit the phosphorylation of FGFR and downstream signaling molecules like FRS2 and ERK, leading to apoptosis and tumor regression.[1][4]

FGFR Signaling Pathway and **ASP5878** Inhibition

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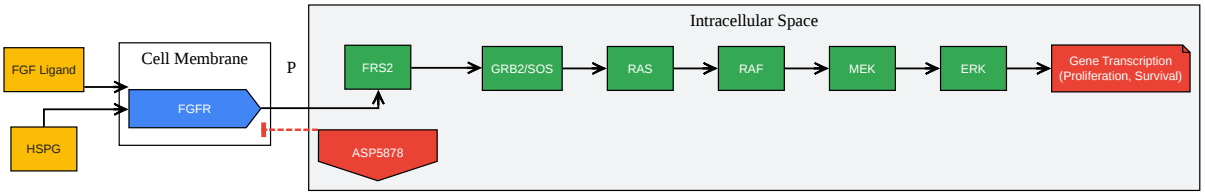

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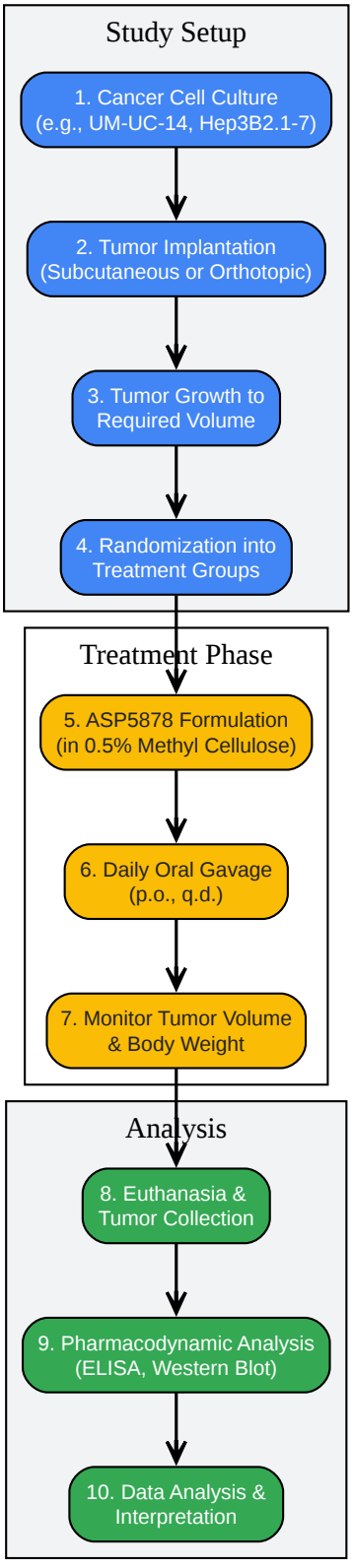

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